

Physicochemical Properties of N-nitroso-desmethyl-tramadol: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-tramadol*

Cat. No.: *B15815551*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **N-nitroso-desmethyl-tramadol**, a nitrosamine impurity of the analgesic drug tramadol. Due to its classification as a potential mutagenic impurity, understanding its chemical and physical characteristics is of significant importance for risk assessment and control in pharmaceutical development and manufacturing.

Core Physicochemical Data

N-nitroso-desmethyl-tramadol is an N-nitroso derivative of desmethyltramadol, a metabolite of tramadol. The available data on its physicochemical properties are summarized below. It is important to note that much of the available data is computed, with experimentally determined values being scarce in publicly accessible literature.

Identity and Structure

Property	Value	Source
Chemical Name	N-[[[(1R,2R)-2-hydroxy-2-(3-methoxyphenyl)cyclohexyl]methyl]-N-methylnitrous amide	[1]
Synonyms	N-Nitroso Rac N-Desmethyl Tramadol, N-Nitrosodesmethyltramadol, N-Desmethyl N-Nitroso Tramadol	[1]
Molecular Formula	C ₁₅ H ₂₂ N ₂ O ₃	[1][2]
Molecular Weight	278.35 g/mol	[1][2]
CAS Number	Not Available	[2]

Physicochemical Properties

Property	Value	Source/Comment
Appearance	Off-white solid or light yellow thick syrup	[2][3]
Melting Point	Not Available	[2]
Boiling Point	Not Available	[3]
pKa	Not Available	
LogP (XLogP3)	2.6	Computed value[1]
Solubility	Soluble in Methanol (MEOH) and Acetonitrile	[2][3]
Polar Surface Area	62.1 Å ²	Computed value[1]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **N-nitroso-desmethyl-tramadol** are not readily available in the scientific literature. However,

standardized methodologies for small molecules can be applied. The following are generalized protocols that would be suitable for characterizing this compound.

Determination of Melting Point

A calibrated differential scanning calorimeter (DSC) would be the preferred instrument for determining the melting point of solid **N-nitroso-desmethyl-tramadol**.

- A small sample (1-3 mg) is accurately weighed into an aluminum DSC pan.
- The pan is hermetically sealed.
- The sample is heated at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere.
- The onset and peak of the endothermic melting event are recorded to determine the melting range and melting point.

Determination of LogP (Octanol-Water Partition Coefficient)

The shake-flask method is a classical approach for the experimental determination of LogP.

- A solution of **N-nitroso-desmethyl-tramadol** is prepared in n-octanol that has been pre-saturated with water.
- An equal volume of water pre-saturated with n-octanol is added to the octanol solution in a separatory funnel.
- The mixture is shaken vigorously for a set period (e.g., 1 hour) to allow for partitioning of the analyte between the two phases.
- The funnel is allowed to stand until the two phases have completely separated.
- The concentration of **N-nitroso-desmethyl-tramadol** in both the n-octanol and aqueous phases is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

- The LogP is calculated as the base-10 logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

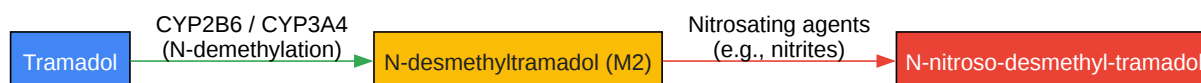
Determination of Aqueous Solubility

A common method for determining aqueous solubility is the equilibrium solubility method.

- An excess amount of **N-nitroso-desmethyl-tramadol** is added to a known volume of an aqueous buffer (e.g., phosphate-buffered saline, pH 7.4) in a sealed vial.
- The suspension is agitated at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period to reach equilibrium (e.g., 24-48 hours).
- The suspension is then filtered to remove the undissolved solid.
- The concentration of the dissolved **N-nitroso-desmethyl-tramadol** in the filtrate is quantified using a suitable analytical technique like HPLC.

Metabolic Pathway and Formation

N-nitroso-desmethyl-tramadol is not a metabolite of tramadol but rather a nitrosamine derivative of one of its metabolites, N-desmethyiltramadol (M2). The formation of M2 occurs in the liver, primarily catalyzed by the cytochrome P450 enzymes CYP2B6 and CYP3A4.[4] The subsequent nitrosation to form **N-nitroso-desmethyl-tramadol** is a chemical reaction that can occur under specific conditions, such as the presence of nitrite sources.



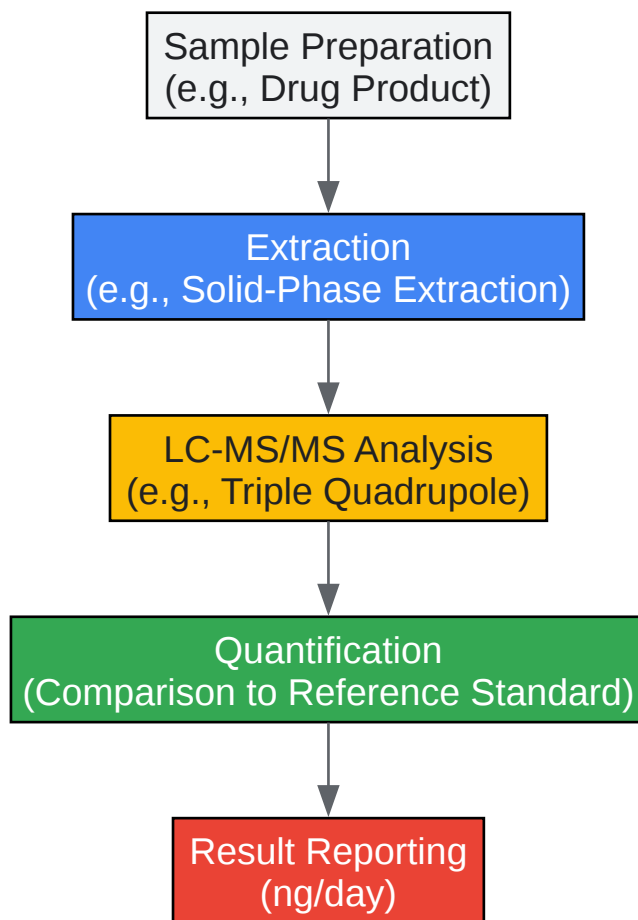
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Caption: Metabolic formation of the precursor and subsequent nitrosation.

Analytical Workflow for Quantification

The quantification of **N-nitroso-desmethyl-tramadol** in pharmaceutical substances typically involves highly sensitive analytical techniques due to the low acceptable intake limits for

nitrosamines. A general workflow for such an analysis is outlined below.



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Caption: A typical analytical workflow for nitrosamine impurity quantification.

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